

# A Technical Guide to Sourcing and Quality Assessment of Dabigatran-13C-d3

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## Compound of Interest

Compound Name: Dabigatran-13C-d3

Cat. No.: B15556129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of suppliers for the isotopically labeled internal standard, **Dabigatran-13C-d3**, and outlines key considerations for its quality assessment. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-purity **Dabigatran-13C-d3** for analytical and research purposes.

## Introduction to Dabigatran-13C-d3

**Dabigatran-13C-d3** is a stable isotope-labeled version of Dabigatran, a potent, reversible, and competitive direct thrombin inhibitor. The incorporation of carbon-13 and deuterium atoms makes it an ideal internal standard for bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), used to quantify Dabigatran in biological matrices. Accurate quantification is crucial in pharmacokinetic and metabolic studies during drug development.

## Sourcing Dabigatran-13C-d3: A Comparative Landscape

A critical step in any research involving analytical standards is the selection of a reliable supplier. The following table summarizes publicly available information from various suppliers of **Dabigatran-13C-d3**. It is important to note that availability, purity, and catalog details may change, and direct inquiry with the suppliers is always recommended.

Supplier	CAS Number	Molecular Formula	Purity	Notes
Cayman Chemical	2967480-55-1	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	Intended for use as an internal standard.[1]
211914-51-1	Not specified for labeled	≥95%	Listed as a labeled version of Dabigatran.[2]	
MedChemExpress (MCE)	Not specified	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	Not specified	Labeled as a stable isotope.[3][4][5]
Simson Pharma Limited	Not specified	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	Not specified	Offers custom synthesis and provides a Certificate of Analysis.[6][7][8]
TLC Pharmaceutical Standards Ltd.	Not specified	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	Not specified	Product code D-59109.[9]
Sigma-Aldrich	2967480-55-1	Not specified	Not specified	Distributed by AA BLOCKS, INC. Certificate of Analysis available.
SynZeal	2967480-55-1	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	Not specified	Available via synthesis on demand.[10]
CymitQuimica	211914-51-1	$C_{24}^{13}CH_{22}D_3N_7O$ <sub>3</sub>	Not specified	White to off-white solid.[11]
EvitaChem	Not specified	Not specified	Not specified	Mentioned for use as an internal standard

in quantitative  
analysis.[12]

Ace  
Therapeutics

Not specified

Not specified

99.95%

Listed under  
inhibitors and  
activators.[13]

## Quality Assessment and Experimental Protocols

Ensuring the purity and identity of **Dabigatran-13C-d3** is paramount for the integrity of research data. While specific protocols are often proprietary to the supplier, a general workflow for quality control can be outlined. A Certificate of Analysis (CoA) should always be requested from the supplier, which typically includes data from the following analytical techniques.

### High-Performance Liquid Chromatography (HPLC)

- Purpose: To determine the chemical purity of the compound by separating it from any impurities.
- General Methodology:
  - Column: A C18 reverse-phase column is commonly used.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
  - Detection: UV detection at a wavelength where Dabigatran has significant absorbance (e.g., ~315 nm).[2]
  - Purity Calculation: The peak area of **Dabigatran-13C-d3** is compared to the total peak area of all components in the chromatogram.

### Mass Spectrometry (MS)

- Purpose: To confirm the molecular weight and isotopic enrichment of the labeled compound.
- General Methodology:

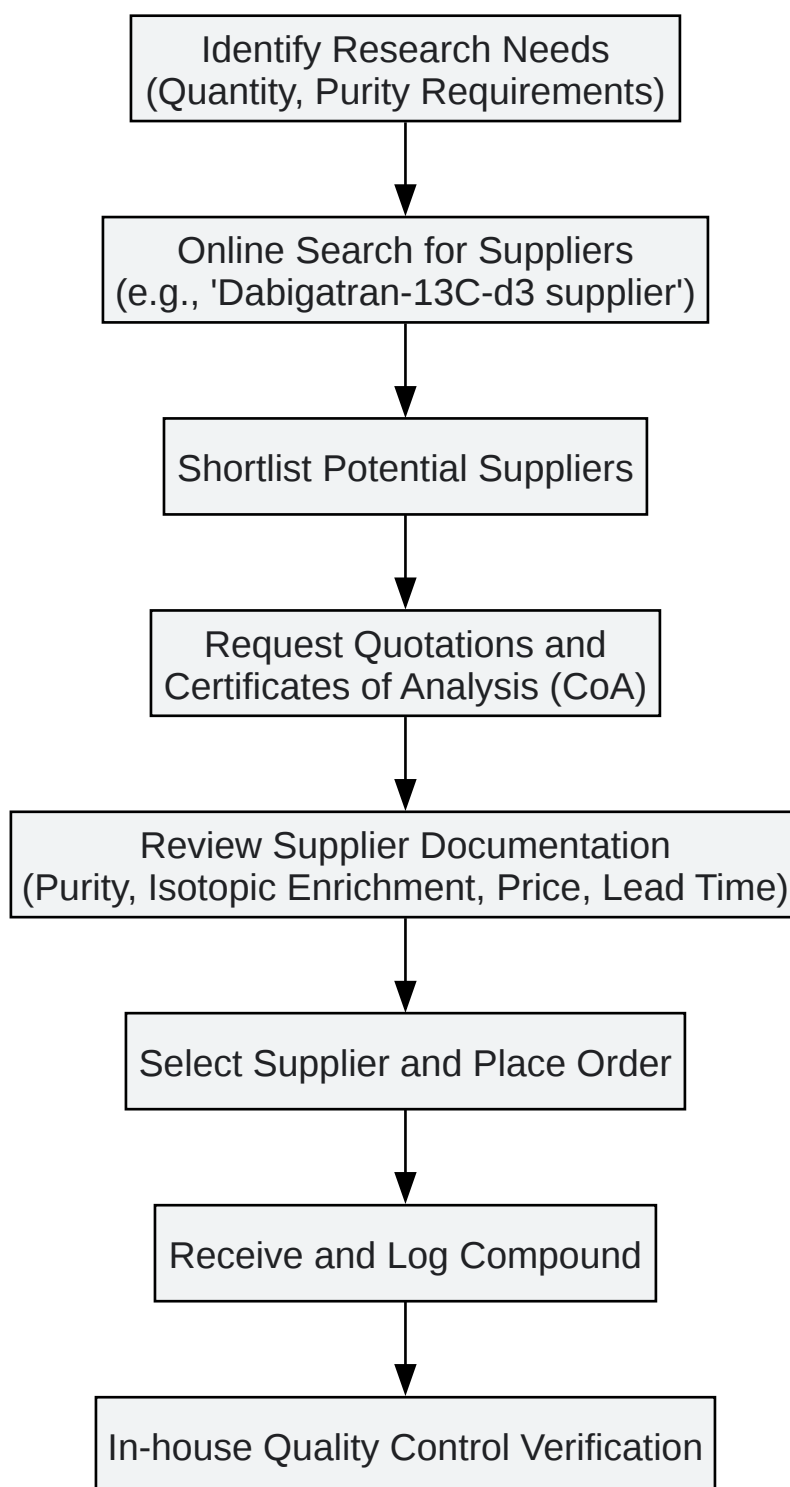
- Ionization: Electrospray ionization (ESI) is typically used.
- Analysis: The mass-to-charge ratio ( $m/z$ ) of the molecular ion is measured. For **Dabigatran- $^{13}\text{C}$ -d3**, the expected molecular weight is approximately 475.5 g/mol .<sup>[1]</sup><sup>[9]</sup>  
<sup>[11]</sup>
- Isotopic Distribution: The mass spectrum will show a characteristic isotopic pattern confirming the presence of  $^{13}\text{C}$  and deuterium.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To confirm the chemical structure and the position of the isotopic labels.
- General Methodology:
  - $^1\text{H}$  NMR: Will show the proton signals, and the integration values will be consistent with the structure. The absence of a signal corresponding to the deuterated positions confirms successful labeling.
  - $^{13}\text{C}$  NMR: Will show signals for the carbon atoms, including the enriched  $^{13}\text{C}$  position.

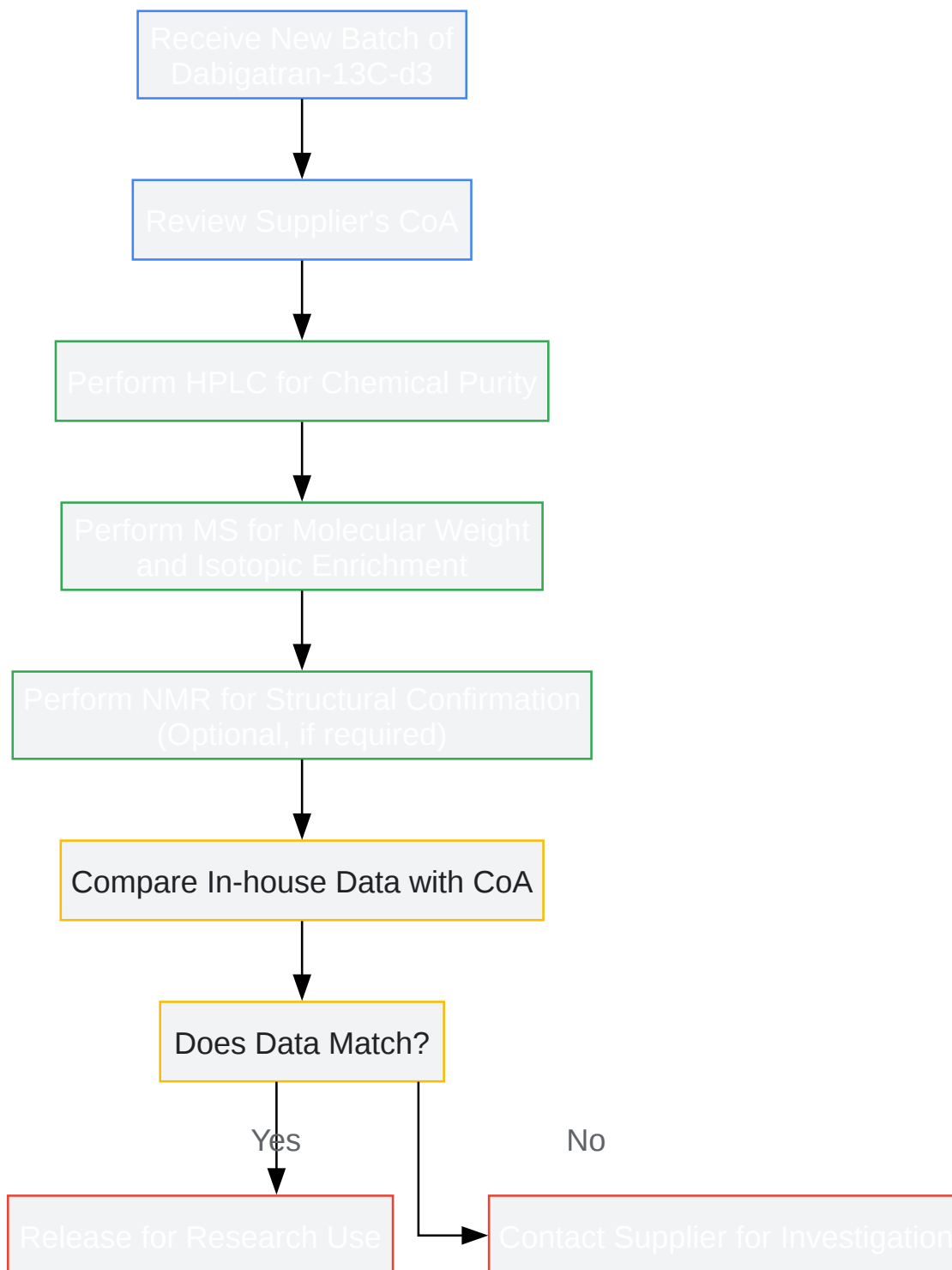
## Logical Workflows for Procurement and Quality Control

The following diagrams, generated using the DOT language, illustrate logical workflows for selecting a supplier and for performing in-house quality control of a newly acquired batch of **Dabigatran- $^{13}\text{C}$ -d3**.



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Figure 1: Supplier Selection Workflow for **Dabigatran-13C-d3**.



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Figure 2: In-house Quality Control Workflow for **Dabigatran-13C-d3**.

## Conclusion

The selection of a high-purity, well-characterized **Dabigatran-13C-d3** is a foundational requirement for accurate and reproducible quantitative bioanalysis. Researchers should engage with potential suppliers to obtain comprehensive analytical data before purchase. Furthermore, an orthogonal in-house verification of the material's identity and purity is a critical step to ensure the integrity of experimental results. This guide provides a starting point for navigating the supplier landscape and establishing robust quality control procedures.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Dabigatran-13C-D3 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 7. Dabigatran-13C-D3 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 8. Stable Isotope Labeled Compounds | Simson Pharma Limited [simsonpharma.com]
- 9. TLC Pharmaceutical Standards Ltd. (Page 18) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 10. Dabigatran Etexilate EP Impurity E | 212321-78-3 | SynZeal [synzeal.com]
- 11. CAS 211914-51-1: Dabigatran | CymitQuimica [cymitquimica.com]
- 12. Buy Dabigatran-13C,d3 (EVT-10956074) [evitachem.com]
- 13. Inhibitors & Activators - Ace Therapeutics [acetherapeutics.com]
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